

Technical Guide: N-Ethyl-N-Phenylsuccinamic Acid Characterization

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Compound of Interest

Compound Name: 4-[Ethyl(phenyl)amino]-4-oxobutanoic acid

CAS No.: 33684-13-8

Cat. No.: B2422689

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Executive Summary

N-ethyl-N-phenylsuccinamic acid (also known as N-ethylsuccinanilic acid or 4-(ethyl(phenyl)amino)-4-oxobutanoic acid) is a hemi-amide derivative of succinic acid. Unlike its primary amide analog, succinanilic acid (MP: 150°C), the N-ethyl derivative lacks the amide hydrogen donor capability, resulting in a distinct crystal lattice energy profile and a significantly altered melting point.

This guide outlines the structural basis for these thermodynamic shifts, provides a validated synthesis protocol to generate reference standards, and details the methodology for rigorous melting point determination.

Chemical Identity & Physicochemical Context[1][2][3][4][5][6][7][8]

Property	Specification
IUPAC Name	4-(Ethyl(phenyl)amino)-4-oxobutanoic acid
Common Name	N-Ethyl-N-phenylsuccinamic acid
Molecular Formula	C ₁₂ H ₁₅ NO ₃
Molecular Weight	221.25 g/mol
Physical State	Solid (crystalline) or Viscous Oil (purity dependent)
Solubility	Soluble in Ethanol, DCM, Ethyl Acetate; Sparingly soluble in Water
pKa (Calc.)	~4.5 (Carboxylic acid moiety)

Structural Impact on Melting Point

The melting point of succinamic acid derivatives is governed by intermolecular hydrogen bonding.

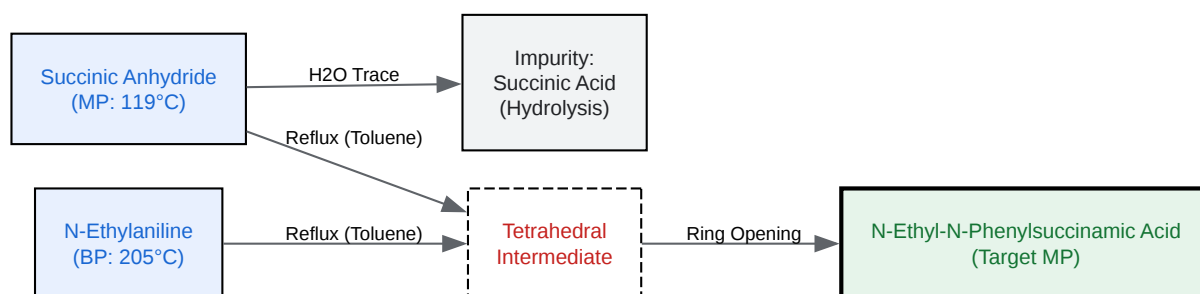
- Succinilic Acid (Reference): Contains an N-H moiety capable of strong hydrogen bonding with the carbonyl oxygen or the carboxylic acid group. This stabilizes the crystal lattice, resulting in a high melting point of 150°C.
- N-Ethyl-N-Phenylsuccinamic Acid (Target): The substitution of the N-H proton with an Ethyl group eliminates the amide hydrogen bond donor. This steric bulk and loss of H-bonding typically depresses the melting point relative to the un-alkylated analog.

Synthetic Pathway & Impurity Profile

To accurately determine the melting point, one must exclude precursors (N-ethylaniline) and hydrolysis products (succinic acid). The synthesis relies on the nucleophilic acyl substitution of succinic anhydride by N-ethylaniline.

Reaction Mechanism

The secondary amine (N-ethylaniline) attacks the carbonyl carbon of succinic anhydride, opening the ring to form the hemi-acid.



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Figure 1: Synthetic pathway for N-ethyl-N-phenylsuccinamic acid generation.

Experimental Protocol: Melting Point Determination

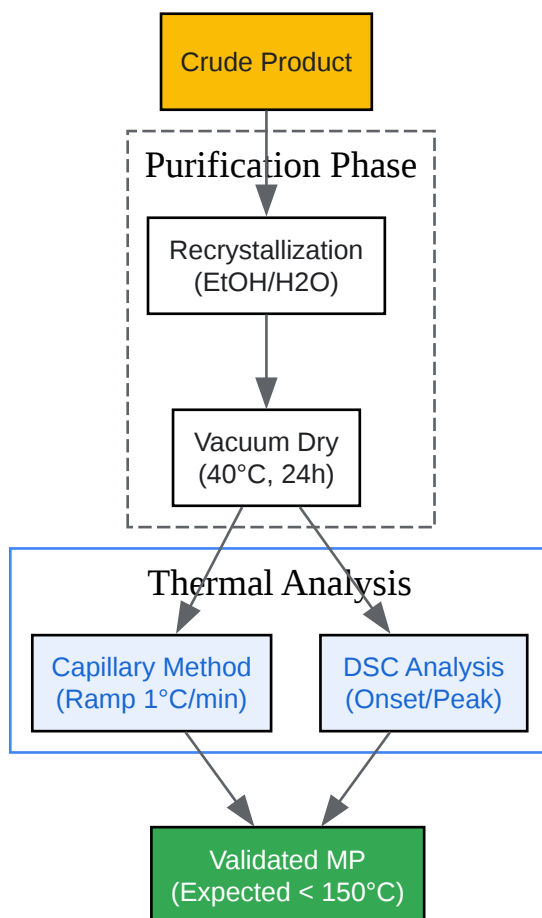
Since specific literature values for the N-ethyl derivative are often conflated with the N-phenyl analog, the following protocol serves as the primary validation method.

A. Synthesis of Reference Standard

- Stoichiometry: Dissolve Succinic Anhydride (1.0 eq) in anhydrous toluene.
- Addition: Add N-Ethylaniline (1.0 eq) dropwise to the refluxing solution.
- Reaction: Reflux for 2-4 hours. The product often precipitates upon cooling or requires hexane titration.
- Purification (Critical): Recrystallize from Benzene/Ligroin or Ethanol/Water.
 - Note: Unreacted N-ethylaniline is a liquid and will remain in the mother liquor. Unreacted succinic anhydride (MP 119°C) must be removed via weak base extraction (NaHCO₃) followed by acidification.

B. Analytical Workflow (DSC vs. Capillary)

For precise thermodynamic characterization, Differential Scanning Calorimetry (DSC) is preferred over capillary methods due to potential polymorphism.



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Figure 2: Workflow for the isolation and thermal characterization of the target compound.

Data & Reference Values

Use the following reference values to bracket your experimental results. If your sample melts at 119-120°C, it is likely unreacted succinic anhydride. If it melts at 150°C, it may be the un-ethylated impurity (if aniline was present).

Compound	Role	Melting/Boiling Point	Source
N-Ethyl-N-phenylsuccinamic acid	Target	Experimental Determination Req'd.	Synthesis Product
Succinanic Acid (N-phenyl)	Analog	150°C	[1][2]
Succinic Anhydride	Precursor	119-120°C	[3]
N-Ethylaniline	Precursor	205°C (BP); -63°C (MP)	[3]
Succinic Acid	Hydrolysis Byproduct	185-187°C	[3]

References

- DrugFuture. Succinanic Acid Properties and Literature. Available at: [\[Link\]](#)
- PrepChem. Preparation of succinanic acid. Available at: [\[Link\]](#)
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